

Key differences between Diglycolic acid and Diglycolic acid-d4

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Compound of Interest

Compound Name: Diglycolic acid-d4

CAS No.: 1032504-39-4

Cat. No.: B15553869

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An In-depth Technical Guide on the Core Differences Between Diglycolic Acid and **Diglycolic acid-d4**

Introduction

Diglycolic acid, a dicarboxylic acid, holds significance across various industrial applications and is a notable metabolite in toxicological studies.^{[1][2]} Its deuterated analog, **Diglycolic acid-d4**, is a crucial component in modern analytical chemistry, where it serves as a high-fidelity internal standard for quantitative analysis.^{[3][4]} This technical guide is designed for researchers, scientists, and drug development professionals, offering a detailed examination of the fundamental differences between these two compounds, their respective applications, and the experimental methodologies that leverage their unique properties.

Fundamental Physicochemical Differences

The primary distinction between Diglycolic acid and its d4 variant is the isotopic substitution of four hydrogen atoms with deuterium. This substitution, while having a minimal impact on the chemical reactivity, introduces a significant and measurable difference in molecular weight. This

mass difference is the cornerstone of the utility of **Diglycolic acid-d4** in mass spectrometry-based quantification.

Table 1: Comparative Physicochemical Properties

Property	Diglycolic acid	Diglycolic acid-d4
Chemical Formula	C ₄ H ₆ O ₅ [5] [6] [7] [8]	C ₄ H ₂ D ₄ O ₅ [3] [4] [9]
Molecular Weight	134.09 g/mol [5] [6] [8] [10] [11] [12]	138.11 g/mol [3] [9] [13]
CAS Number	110-99-6 [5] [6] [7] [8] [11]	1032504-39-4 [9] [13]
Appearance	White to light beige crystalline powder. [14]	Not explicitly stated, but assumed to be a similar white solid.
Melting Point	140-144 °C [11] [12]	Data not readily available.
Solubility	Soluble in water and ethanol. [2] [5] [11] [14]	Expected to have similar solubility to the non-deuterated form.

The Role of Deuterated Compounds as Internal Standards

In quantitative analytical chemistry, particularly in chromatographic and mass spectrometric techniques, internal standards are essential for achieving accurate and reproducible results. [\[15\]](#)[\[16\]](#) Deuterated compounds are widely regarded as the gold standard for internal standards in mass spectrometry.[\[15\]](#)[\[16\]](#) Their near-identical chemical and physical properties to the analyte of interest ensure they experience similar effects during sample preparation and analysis, such as extraction efficiency, ionization suppression or enhancement, and chromatographic retention.[\[16\]](#)[\[17\]](#)[\[18\]](#) The key advantage of a deuterated internal standard is that it can be differentiated from the analyte by its mass-to-charge ratio in the mass spectrometer.[\[17\]](#)

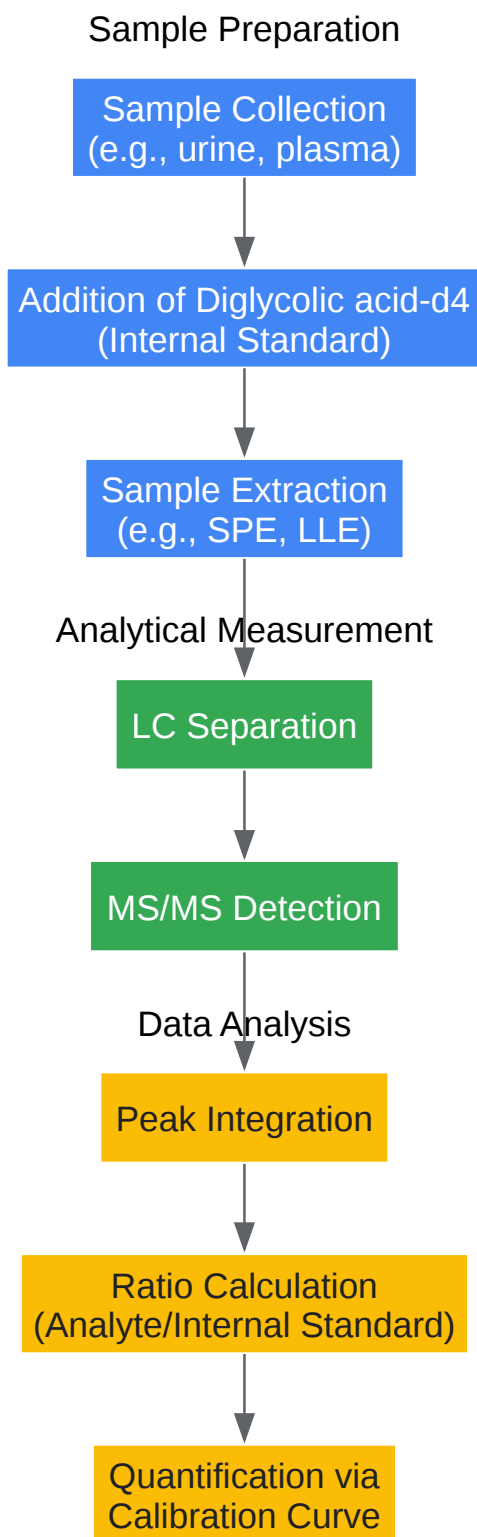
The use of **Diglycolic acid-d4** as an internal standard for the quantification of Diglycolic acid allows for the correction of analytical variability, leading to highly reliable and robust data.[\[16\]](#)
[\[18\]](#)

Experimental Protocols and Methodologies

The quantification of Diglycolic acid in complex matrices, such as biological fluids or food products, often employs liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[19\]](#)
[\[20\]](#)[\[21\]](#)[\[22\]](#) The use of **Diglycolic acid-d4** is integral to the development of validated and reliable analytical methods.

Experimental Workflow for Quantitative Analysis

A typical workflow for the quantification of Diglycolic acid using its deuterated internal standard involves sample preparation, LC-MS/MS analysis, and data processing.



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Caption: A generalized experimental workflow for the quantification of Diglycolic acid.

Mass Spectrometry

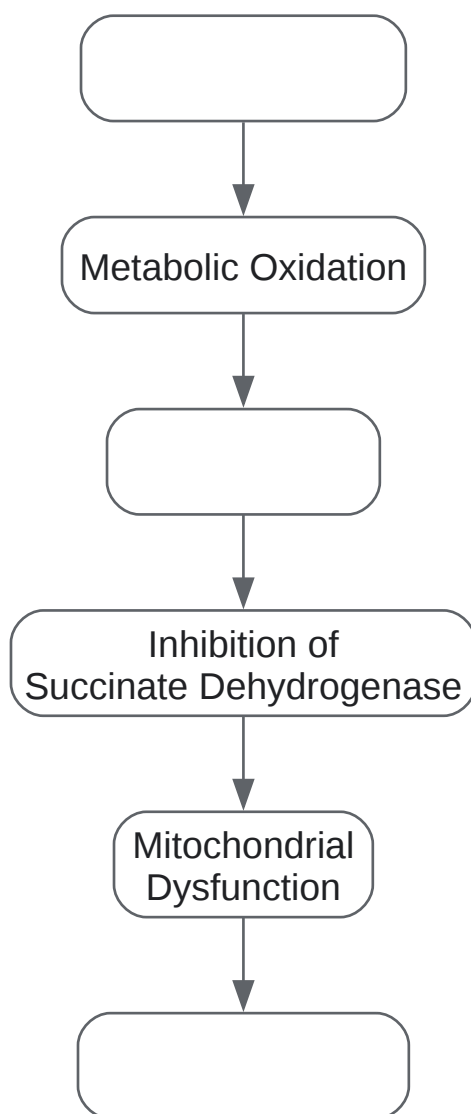
In tandem mass spectrometry, specific precursor and product ions are monitored for both the analyte and the internal standard. For Diglycolic acid, the precursor ion in negative ionization mode is typically $[M-H]^-$ at m/z 133.0142.^[10] Fragmentation of this ion produces characteristic product ions that can be used for quantification.

Table 2: Mass Spectrometry Parameters for Diglycolic Acid and its d4 Analog

Compound	Precursor Ion (m/z)	Key Product Ion(s) (m/z)
Diglycolic acid	133.01	75.01, 89.02, 114.9 ^[10]
Diglycolic acid-d4	137.04	Expected to be shifted by +2 to +4 m/z units depending on the fragment.

Biological Significance and Signaling Pathways

Diglycolic acid is not a naturally occurring metabolite in humans under normal physiological conditions. Its presence is primarily indicative of exposure to diethylene glycol (DEG), for which it is a toxic metabolite.^{[10][14]} The toxicity of DEG is largely attributed to the metabolic formation of Diglycolic acid, which can lead to severe kidney damage.^{[1][20]} Research has indicated that Diglycolic acid can induce mitochondrial dysfunction by inhibiting succinate dehydrogenase activity in human proximal tubule cells, ultimately leading to cell death.^{[11][14]}



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Caption: The metabolic pathway of Diethylene Glycol leading to renal toxicity.

Conclusion

The key differences between Diglycolic acid and **Diglycolic acid-d4** are rooted in their isotopic composition, which dictates their primary applications. While Diglycolic acid is a compound of interest in industrial synthesis and as a marker of toxic exposure, **Diglycolic acid-d4** serves as an essential analytical tool for its accurate quantification. For professionals in drug development and scientific research, a thorough understanding of these differences is paramount for developing robust analytical methods and for accurately interpreting toxicological data. The use of deuterated internal standards like **Diglycolic acid-d4** exemplifies

a critical principle in achieving the highest standards of accuracy and reliability in quantitative bioanalysis.

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References

- [1. Diglycolic acid - Wikipedia \[en.wikipedia.org\]](#)
- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. Diglycolic Acid | Fisher Scientific \[fishersci.com\]](#)
- [6. Diglycolic acid \[webbook.nist.gov\]](#)
- [7. Diglycolic acid \[webbook.nist.gov\]](#)
- [8. chemscene.com \[chemscene.com\]](#)
- [9. !\[\]\(e7a5b2ecc7ab80b32b565dd7dfa9a5a9_img.jpg\) \[yeasen.com\]](#)
- [10. Diglycolic Acid | C4H6O5 | CID 8088 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. 二甘醇酸 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [12. ジグリコール酸 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [13. Page loading... \[guidechem.com\]](#)
- [14. Diglycolic acid | 110-99-6 \[chemicalbook.com\]](#)
- [15. benchchem.com \[benchchem.com\]](#)
- [16. resolvemass.ca \[resolvemass.ca\]](#)
- [17. Deuterated internal standards and bioanalysis by AptoChem \[aptochem.com\]](#)
- [18. The Value of Deuterated Internal Standards - KCAS Bio \[kcasbio.com\]](#)
- [19. Analysis of diglycolic acid in food packaging, over the counter products, direct additive carboxymethyl cellulose, and retail foods - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [20. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [21. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [22. Analysis of Diglycolic Acid after Mass Poisoning by Diethylene Glycol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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